

In-Depth Technical Guide: 2-(Octyloxy)aniline

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Compound of Interest

Compound Name: 2-(Octyloxy)aniline

Cat. No.: B1317713

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CAS Number: 52464-52-5

This technical guide provides a comprehensive overview of **2-(Octyloxy)aniline**, also known as 2-octoxyaniline or benzenamine, 2-(octyloxy)-. It is intended for researchers, scientists, and drug development professionals, offering detailed information on its chemical properties, synthesis, and potential biological significance.

Chemical and Physical Properties

2-(Octyloxy)aniline is an organic compound featuring an aniline core substituted with an octyloxy group at the ortho position. This substitution significantly influences its physicochemical properties compared to unsubstituted aniline. A summary of its key quantitative data is presented below.

Property	Value	Source
CAS Number	52464-52-5	N/A
Molecular Formula	C ₁₄ H ₂₃ NO	N/A
Molecular Weight	221.34 g/mol	N/A
Boiling Point	176-178 °C (at 8 Torr)	N/A

Synthesis of 2-(Octyloxy)aniline

The synthesis of **2-(Octyloxy)aniline** can be achieved through various established methods for ether synthesis, followed by functional group transformations if necessary. A common and effective route involves the Williamson ether synthesis.

Experimental Protocol: Williamson Ether Synthesis

This protocol describes the synthesis of **2-(Octyloxy)aniline** from 2-nitrophenol and 1-bromoocetane, followed by the reduction of the nitro group.

Step 1: Synthesis of 1-Nitro-2-(octyloxy)benzene

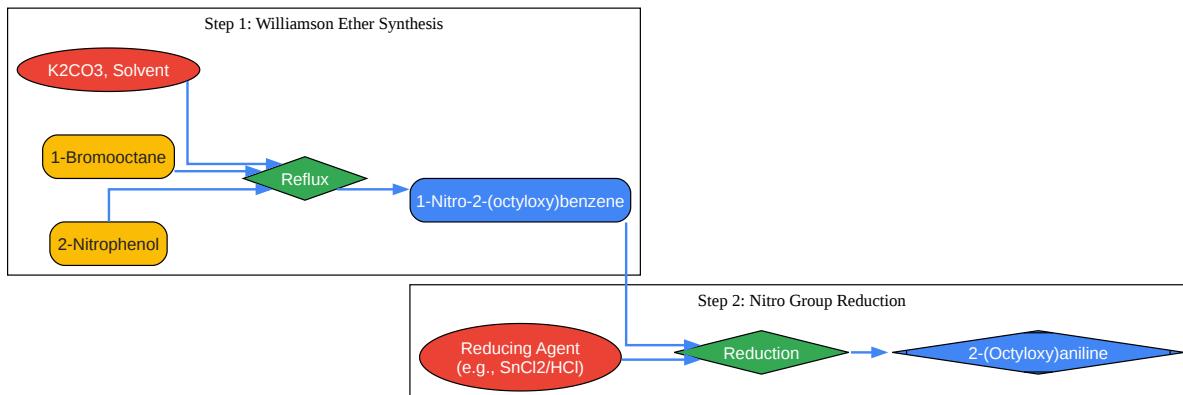
- Materials: 2-nitrophenol, 1-bromoocetane, potassium carbonate (K_2CO_3), and a suitable solvent such as acetone or dimethylformamide (DMF).
- Procedure:
 - In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 2-nitrophenol in the chosen solvent.
 - Add an excess of potassium carbonate to the solution. This acts as a base to deprotonate the phenolic hydroxyl group.
 - To the stirred suspension, add 1-bromoocetane dropwise.
 - Heat the reaction mixture to reflux and maintain for several hours until the reaction is complete (monitoring by thin-layer chromatography is recommended).
 - After cooling to room temperature, filter the mixture to remove the inorganic salts.
 - Evaporate the solvent from the filtrate under reduced pressure.
 - The resulting crude product can be purified by column chromatography to yield pure 1-nitro-2-(octyloxy)benzene.

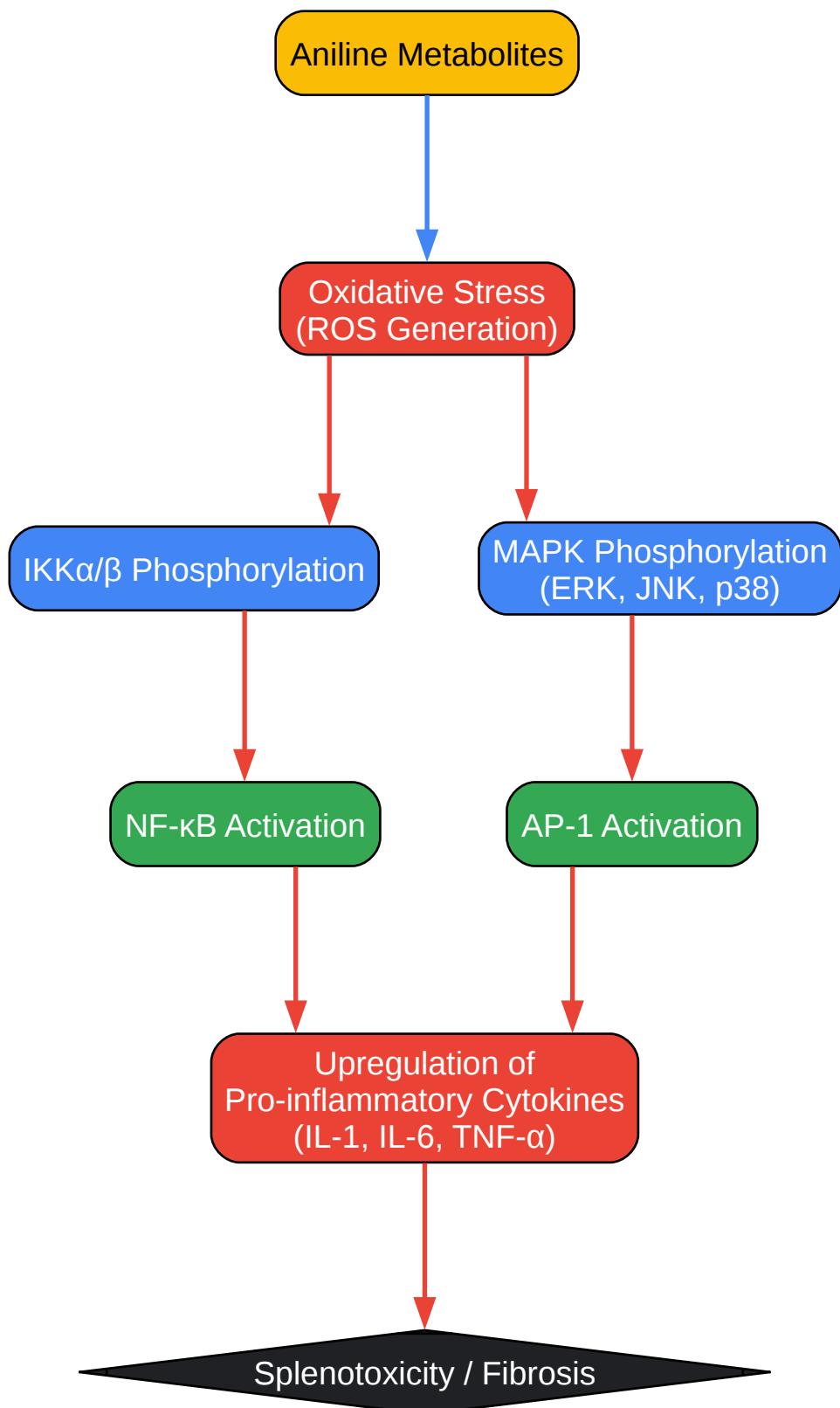
Step 2: Reduction of 1-Nitro-2-(octyloxy)benzene to **2-(Octyloxy)aniline**

- Materials: 1-nitro-2-(octyloxy)benzene, a reducing agent such as tin(II) chloride ($SnCl_2$) in concentrated hydrochloric acid (HCl), or catalytic hydrogenation (e.g., H_2 gas with a

palladium-on-carbon catalyst).

- Procedure (using SnCl_2/HCl):
 - Dissolve 1-nitro-2-(octyloxy)benzene in a suitable solvent like ethanol.
 - Add an excess of tin(II) chloride dihydrate and concentrated hydrochloric acid to the solution.
 - Stir the reaction mixture at room temperature or with gentle heating until the reduction of the nitro group is complete.
 - Neutralize the reaction mixture with a base, such as a concentrated solution of sodium hydroxide (NaOH), until the solution is alkaline.
 - Extract the product with an organic solvent (e.g., diethyl ether or ethyl acetate).
 - Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to obtain **2-(octyloxy)aniline**.



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